

Application Notes and Protocols for Urinary Catheter Securement to Prevent Trauma

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These application notes and protocols provide a comprehensive overview of the best practices for urinary catheter securement, with a focus on preventing trauma and associated complications. The information is based on current clinical guidelines, systematic reviews, and experimental studies.

Introduction: The Imperative for Proper Catheter Securement

Indwelling urinary catheters are a common medical intervention, with 15-25% of hospitalized patients requiring catheterization.[1] However, their use is associated with a significant risk of complications, including catheter-associated urinary tract infections (CAUTIs), urethral trauma, bladder spasms, and skin erosion.[2][3] Improperly secured catheters are a primary contributor to these adverse events.[2]

External securement of urinary catheters is a critical practice to mitigate these risks.[2][4] It is essential to understand that the catheter's internal balloon is intended to keep the tip within the

bladder, not to anchor the entire device.^[2] True securement occurs externally and is vital for patient safety and comfort.^[2]

Pathophysiology of Catheter-Related Trauma

Iatrogenic urethral injury is a significant concern during and after catheterization.^{[5][6]} The urethral lining is delicate, and trauma can occur through several mechanisms:

- **Difficult Insertion:** Forcing a catheter can lead to mucosal injury, scarring, and the formation of urethral strictures.^[5]
- **Improper Balloon Inflation:** Premature inflation of the balloon within the urethra can cause significant trauma.^{[6][7]}
- **Catheter Movement and Traction:** An unsecured catheter can move, causing friction and erosion of the urethral meatus and bladder neck.^[8] Tension from the weight of the drainage bag can exacerbate this traction.^[9]

These traumatic events can lead to both acute complications, such as bleeding and urinary retention, and long-term issues like urethral strictures.^{[10][11]}

Comparative Efficacy of Securement Devices

A variety of devices are available for urinary catheter securement, broadly categorized as adhesive devices, elastic straps, and medical tapes. The selection of an appropriate device is crucial for effective securement.

Quantitative Data on Securement Device Performance

The following tables summarize quantitative data from studies evaluating the performance of different catheter securement methods.

Table 1: Peak Axial Pull Force for Catheter Dislodgement in a Porcine Model

Securement Method	Mean Peak Axial Pull Force (Newtons)	p-value (vs. Investigational Devices)
Investigational Adhesive Device 1	40.41	-
Investigational Adhesive Device 2	41.00	-
Sutureless Securement Device	37.00	Non-inferior
Sutures	28.00	< 0.0001
Securement Dressing	17.00	< 0.0001

Data from a study comparing two investigational adhesive securement devices to a sutureless securement device, a securement dressing, and sutures in a pig model.[\[2\]](#)[\[12\]](#)[\[13\]](#)

Table 2: Impact of a Simple Securement Device on Catheter-Related Complications in ICU Patients (Randomized Controlled Trial)

Outcome	Intervention Group (Securement Device)	Control Group (No Securement)	Relative Risk (RR)	95% Confidence Interval (CI)
Catheter-Associated Urinary Tract Infection (CAUTI)	Undisclosed	Undisclosed	0.2	0.05 - 0.67
Meatal Pressure Injury	Undisclosed	Undisclosed	0.31	0.15 - 0.58

Data from a randomized controlled trial (n=350) analyzing the effectiveness of an in-house securement device in an ICU setting.[\[14\]](#)

Table 3: Patient-Reported Complications Associated with Indwelling Urethral Catheters (Multicenter Cohort Study)

Complication Type	Overall Prevalence	Prevalence in Females	Prevalence in Males
Any Complication	57.0%	47.3% (Non-infectious) 15.5% (Infectious)	58.6% (Non-infectious) 8.6% (Infectious)
Non-infectious Complications	55.4%	47.3%	58.6%
Infectious Complications	10.5%	15.5%	8.6%

Data from a multicenter cohort study of 2,076 adults with an indwelling urethral catheter.[15]

Experimental Protocols

Protocol for Comparative Evaluation of Adhesive vs. Elastic Securement Devices

This protocol is adapted from a registered clinical trial (NCT07093437) comparing adhesive and elastic urinary catheter securement devices in critically ill patients.[16]

Objective: To evaluate and compare the effectiveness of adhesive versus elastic wristband securement devices for urinary catheters in preventing catheter-associated complications in critically ill patients.[16]

Methodology:

- Study Design: An experimental, randomized, open-label trial with two intervention groups. [16]
- Participant Selection: Critically ill patients in an Intensive Care Unit (ICU) requiring a urinary catheter for at least 48 hours.
- Randomization: Patients are randomly assigned to one of two groups:

- Group 1 (G1): Urinary catheter securement using a commercially available adhesive device.[\[16\]](#)
- Group 2 (G2): Urinary catheter securement using an elastic wristband device.[\[16\]](#)
- Intervention:
 - Securement Location: The urinary catheter is secured on the anterior aspect of the thigh. The placement site is chosen with the patient's leg bent to ensure no tension on the catheter during movement.[\[16\]](#)
 - Anchoring Method:
 - Female patients: The catheter is anchored at the "Y" junction.[\[16\]](#)
 - Male patients: The catheter is anchored just after the sampling port of the urine collection system.[\[16\]](#)
- Outcome Measures:
 - Primary Outcome: Incidence of catheter-associated complications (a composite of urethral meatus injuries, patient discomfort, and CAUTI).
 - Secondary Outcomes:
 - Incidence of urethral meatus injuries.
 - Patient-reported discomfort and pain (for patients able to communicate).
 - Incidence of CAUTI.
- Data Collection: Regular monitoring for pressure injuries, pain levels, and signs of infection by medical staff.

Application Notes: Best Practices for Catheter Securement

Securement Device Selection

- Commercial catheter securement devices are the preferred method of anchoring.
- For patients with thigh edema, silicone-based adhesive devices may be preferred over acrylic-based adhesives to minimize skin damage.
- The use of medical tape is a common practice, with suggested methods including crisscross, chevron, or horizontal placement; however, no controlled trials have definitively established the superiority of one taping method over another.[4]

Securement Location

- Females: The catheter should generally be secured to the thigh.[4]
- Males: The catheter can be secured to the upper thigh or lower abdomen.[4]
- Some evidence suggests that thigh fixation may be superior to abdominal securement for both genders.[4]

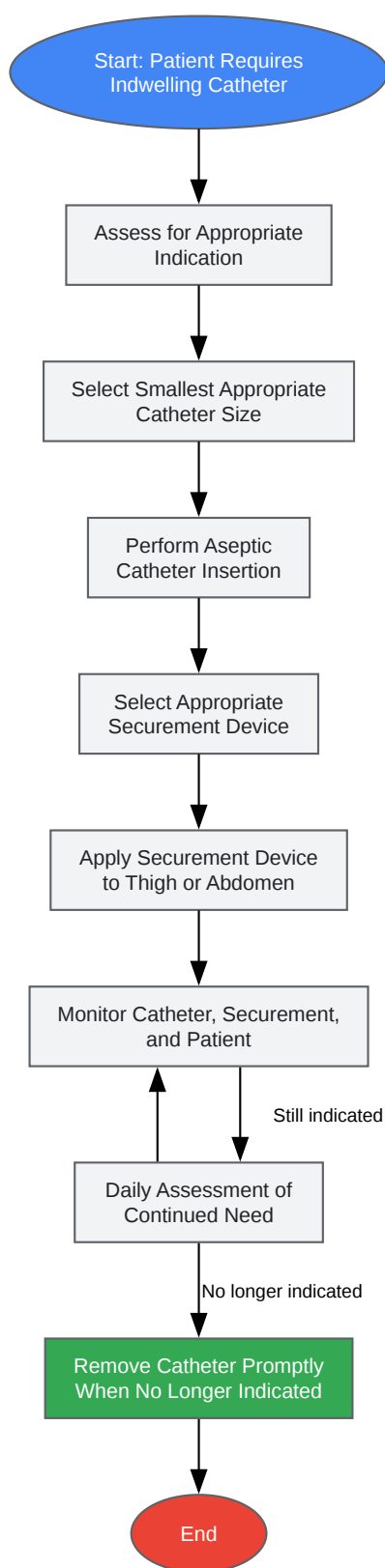
Monitoring and Maintenance

- Assess the catheter securement at least once per shift.
- Monitor the urethral meatus daily for any signs of irritation, erosion, or leakage.
- Change the securement device according to the manufacturer's recommendations or if it becomes soiled or compromised.

Visualized Workflows and Logical Relationships

Logical Workflow for Urinary Catheter Securement

The following diagram illustrates the key decision points and actions in the process of urinary catheter securement.

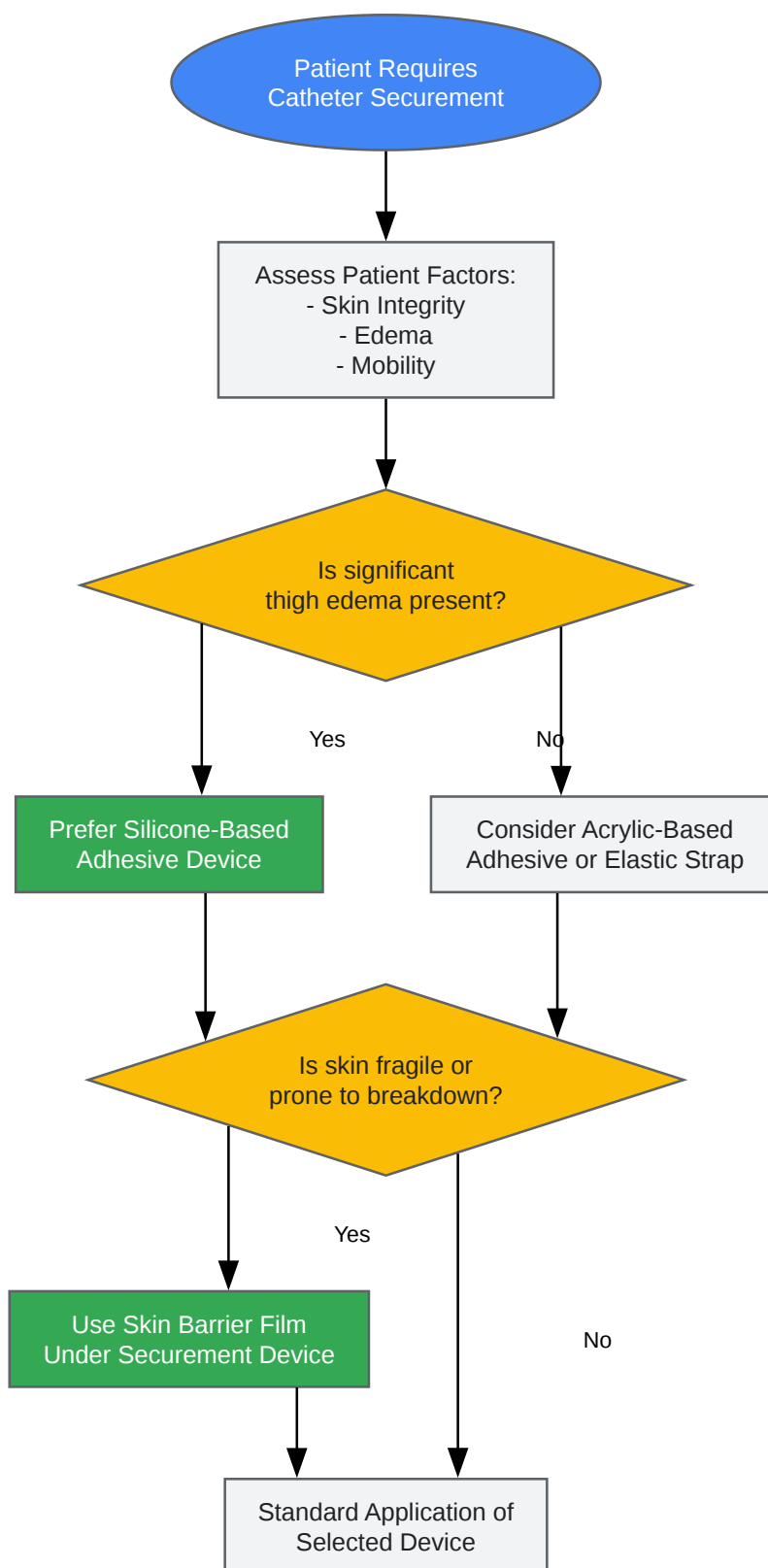


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Best practices workflow for urinary catheter securement.

Decision Pathway for Securement Device Selection

This diagram outlines a logical pathway for selecting an appropriate urinary catheter securement device based on patient factors.



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Decision pathway for selecting a securement device.

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